

Application Note: Neoprzewaquinone A In Vitro Kinase Assay Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neoprzewaquinone A

Cat. No.: B10828301

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Introduction

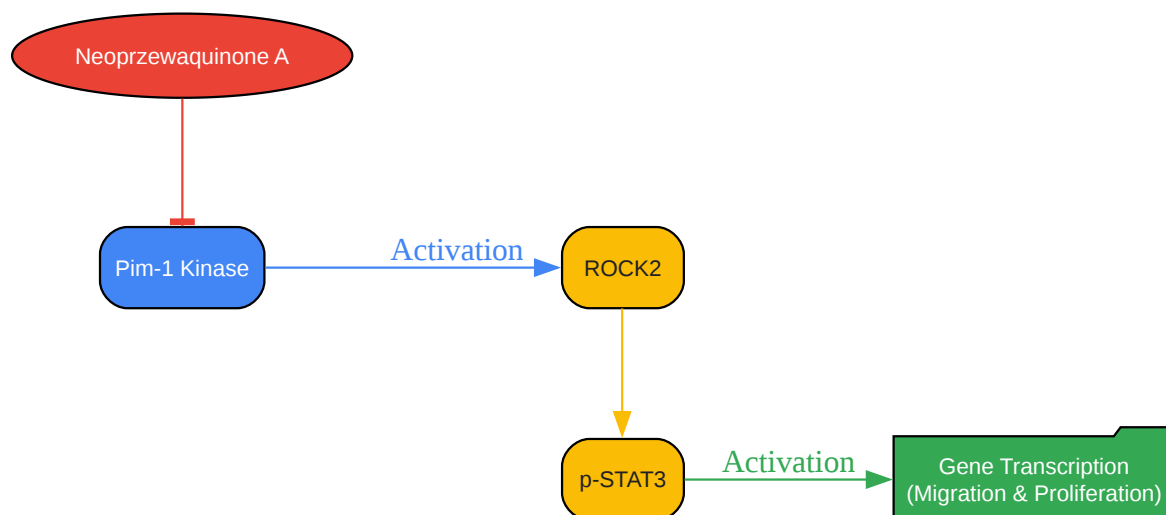
Neoprzewaquinone A (NEO), a bioactive compound isolated from *Salvia miltiorrhiza*, has demonstrated potent inhibitory activity against Pim-1 kinase, a serine/threonine kinase implicated in various cancers.[1][2] Pim-1 kinase is a key regulator of cell proliferation, survival, and migration. Its inhibition presents a promising therapeutic strategy for cancer treatment. This application note provides a detailed protocol for an in vitro kinase assay to determine the inhibitory activity of **Neoprzewaquinone A** against Pim-1 kinase using the ADP-Glo™ Kinase Assay. The downstream signaling cascade affected by Pim-1 inhibition, specifically the ROCK2/STAT3 pathway, is also illustrated.

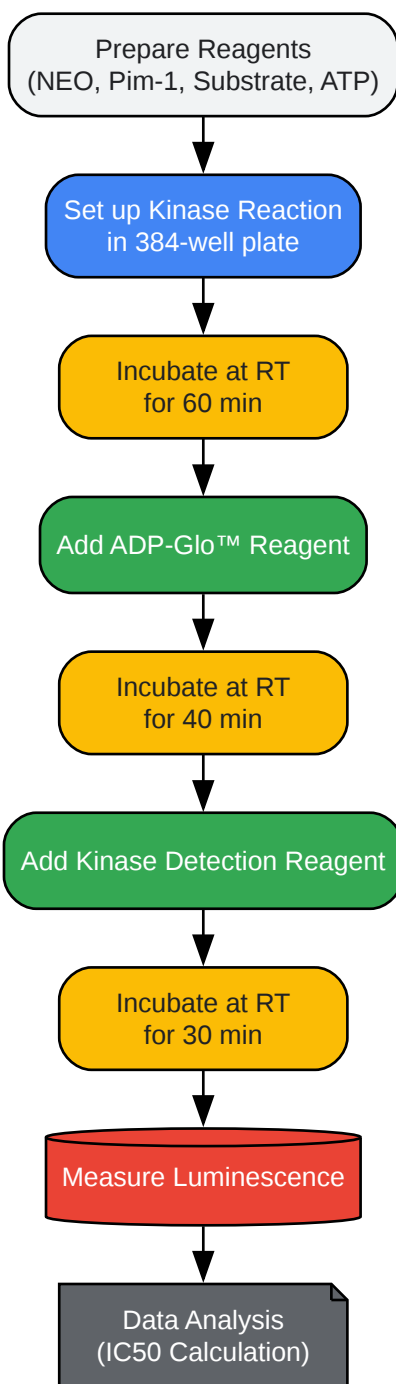
Principle of the Assay

The ADP-Glo™ Kinase Assay is a luminescence-based assay that quantifies kinase activity by measuring the amount of ADP produced during a kinase reaction. The assay is performed in two steps. First, the kinase reaction is terminated, and the remaining ATP is depleted. Second, the ADP is converted to ATP, which is then used in a luciferase/luciferin reaction to generate a luminescent signal. The intensity of the light signal is directly proportional to the amount of ADP produced and thus to the kinase activity.[1][3]

Signaling Pathway

Neoprzewaquinone A exerts its effects by directly inhibiting Pim-1 kinase. This inhibition disrupts the downstream signaling cascade involving ROCK2 and STAT3, which are crucial for cell migration and proliferation.





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References

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